

structural formula of Sodium Lauroyl Lactylate

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Compound of Interest

Compound Name: *Lauroyl lactylate*

CAS No.: 48075-52-1

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An In-depth Technical Guide to Sodium **Lauroyl Lactylate**

Abstract

Sodium **Lauroyl Lactylate** (SLL) is an anionic surfactant of natural origin, produced through the esterification of lauric acid with lactic acid, followed by neutralization with a sodium source. [1][2] Its amphiphilic structure, comprising a hydrophobic lauryl tail and a hydrophilic lactylate head, imparts excellent emulsifying, foam-stabilizing, and moisturizing properties. [2][3] These characteristics, combined with its mildness and biodegradability, make it a valuable excipient in the pharmaceutical and cosmetic industries. [4][5] This guide provides a comprehensive overview of the structural formula, physicochemical properties, synthesis protocols, and key applications of Sodium **Lauroyl Lactylate** for professionals in research and drug development.

Chemical Structure and Physicochemical Properties

Sodium **Lauroyl Lactylate** is the sodium salt of the lauric acid ester of lactyl lactate. [6] The molecule consists of a 12-carbon fatty acid (lauric acid) linked via an ester bond to a dimer of lactic acid (lactyl lactate). [3] This structure provides a distinct hydrophilic-lipophilic balance, enabling it to function effectively at oil-water interfaces.

The IUPAC name for the most common form is sodium 2-(2-dodecanoyloxypropanoyloxy)propanoate.[\[3\]](#)[\[7\]](#)

Structural Formula:

Physicochemical Data

The key quantitative properties of Sodium **Lauroyl Lactylate** are summarized in the table below, providing essential data for formulation development.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₁ NaO ₆	[1] [7]
Molecular Weight	366.4 g/mol	[3] [7]
CAS Number	13557-75-0	[7] [8]
Appearance	White to off-white waxy solid/powder	[1] [6]
Melting Point	55-59 °C	[6]
Solubility	Dispersible up to 10% in water; highly soluble in oils	[1] [6]
Typical Use Level	3-20%	[6]
Safety Profile	Low irritation potential; non-toxic and non-sensitizing at typical concentrations. Verified as a low-concern chemical by the EPA Safer Choice program.	[1] [7]

Synthesis of Sodium Lauroyl Lactylate: Experimental Protocols

The synthesis of Sodium **Lauroyl Lactylate** is primarily achieved through esterification. Two common industrial methodologies are detailed below.

Protocol 1: Direct Esterification of Acids

This method involves the direct reaction between lauric acid and lactic acid at elevated temperatures, followed by neutralization.

Methodology:

- A high-concentration aqueous solution of lactic acid (e.g., 88-90%) is placed in a reaction vessel.[9]
- The system is subjected to a vacuum at a controlled temperature (e.g., 20-40 °C) to remove excess water.[9]
- Lauric acid is added to the dehydrated lactic acid.[9]
- A catalyst may be introduced, and the mixture is stirred continuously.[9]
- The temperature is raised to 140-200 °C under vacuum (e.g., 10 kPa) to drive the esterification reaction, which proceeds for several hours.[9]
- After the reaction is complete, the resulting lauroyl lactic acid is cooled.
- The acid is neutralized by the addition of an aqueous sodium hydroxide (NaOH) solution to yield the final product, Sodium **Lauroyl Lactylate**. [9]
- The final product can be filtered and dried to obtain a solid.[9]

Protocol 2: Synthesis via Sodium Lactate Intermediate

This alternative pathway first creates sodium lactate, which then reacts with lauric acid. This method is often preferred as it can offer better control over the reaction.

Methodology:

- Lactic acid is reacted with a stoichiometric amount of sodium hydroxide in an aqueous solution at room temperature to form sodium lactate.[3][10]

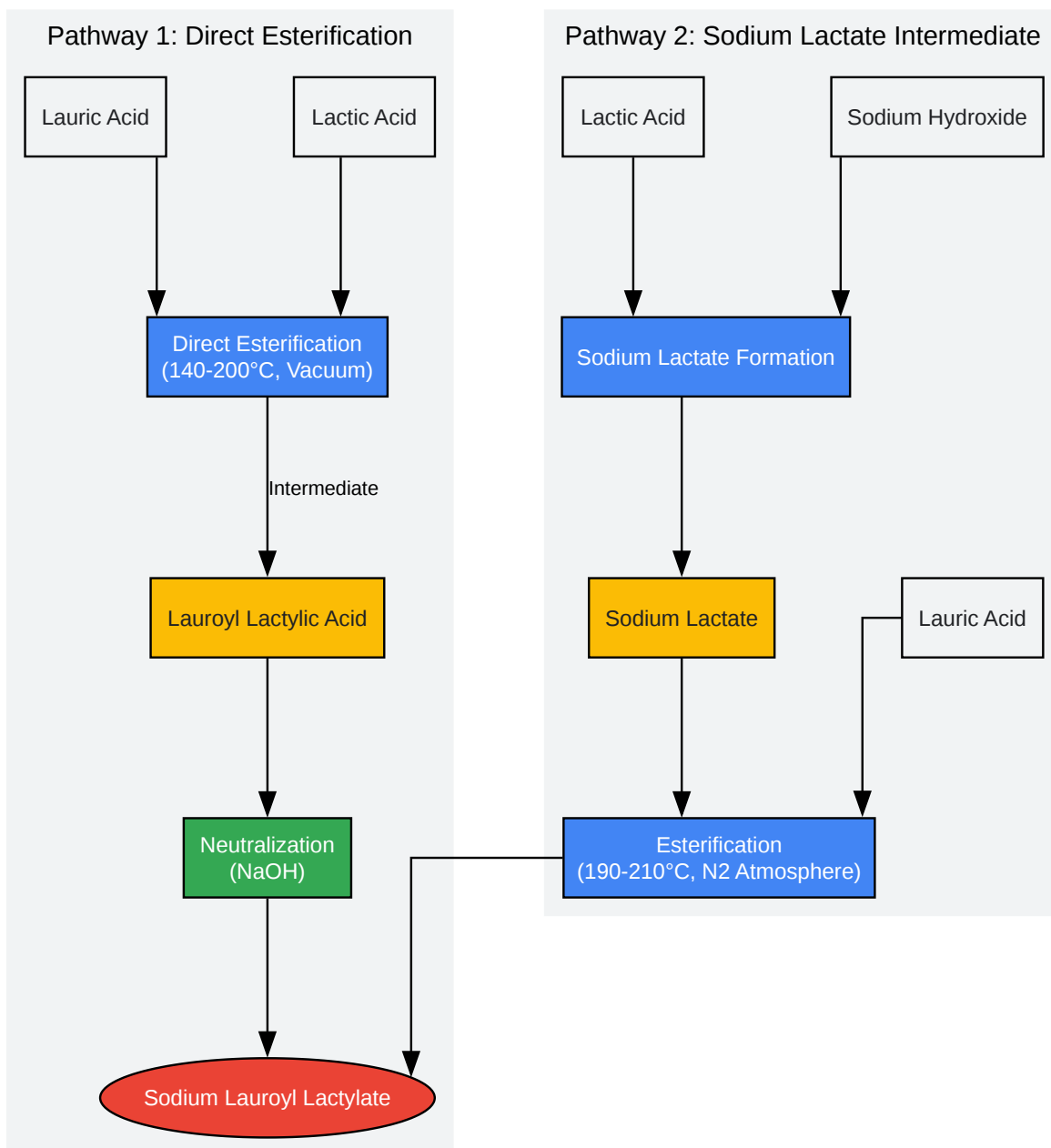
- The resulting sodium lactate solution is heated to approximately 80 °C. Nitrogen gas is introduced to create an inert atmosphere, preventing oxidation.[10]
- The temperature is further increased to 190-210 °C.[3][10]
- Lauric acid and a catalyst (e.g., a small amount of NaOH) are added to the hot sodium lactate.[10]
- The reaction proceeds for approximately 60 minutes under the nitrogen atmosphere.[10]
- A vacuum is then applied for an additional 20 minutes to remove any volatile byproducts and drive the reaction to completion.[10]
- The mixture is then cooled and dried to yield Sodium **Lauroyl Lactylate** as a white to pale yellow solid.[10]

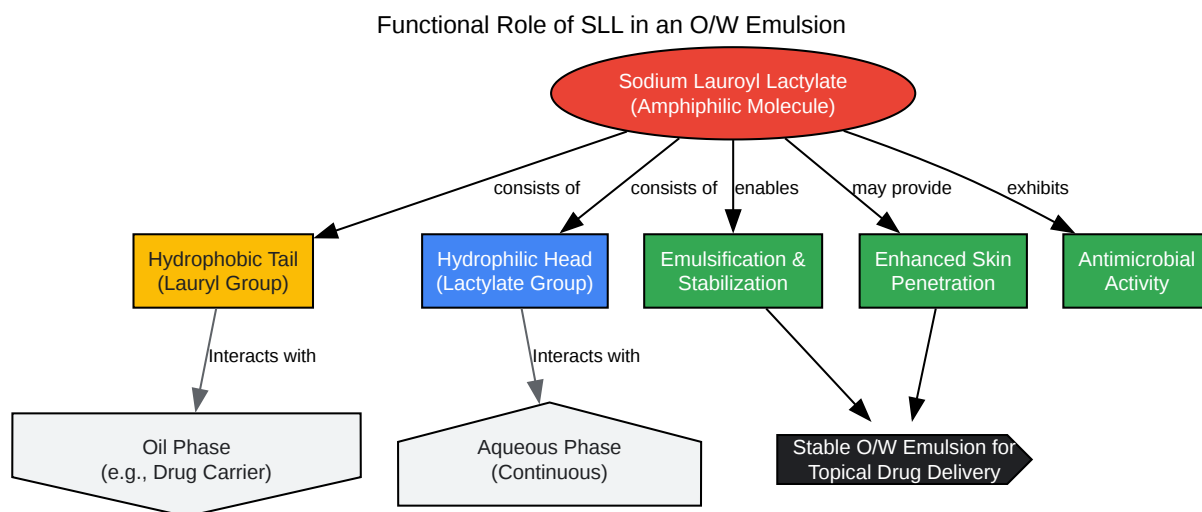
Visualized Workflows and Relationships

Synthesis Pathways

The following diagram illustrates the two primary experimental workflows for synthesizing Sodium **Lauroyl Lactylate**.

Synthesis Pathways of Sodium Lauroyl Lactylate





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